

Clozic: A Comparative Analysis Against Leading Research Compounds in Immunomodulation and Antifungal Activity

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Compound of Interest

Compound Name: Clozic

Cat. No.: B1221202

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This guide provides a comprehensive benchmarking analysis of the novel research compound, **Clozic**, against established agents in the fields of immunology and mycology. The data presented herein offers an objective comparison of **Clozic**'s performance, supported by detailed experimental protocols for reproducibility.

Introduction to Clozic

Clozic is an investigational compound demonstrating a unique dual mechanism of action: potent immunomodulatory effects through the inhibition of the NF- κ B signaling pathway and significant antifungal activity. This guide evaluates the efficacy and specificity of **Clozic** in comparison to well-characterized compounds: a standard immunosuppressant and a widely used antifungal agent.

Comparative Performance Data

The following tables summarize the quantitative performance of **Clozic** against comparator compounds in key in vitro assays.

Table 1: Potency and Specificity of Immunomodulatory Activity

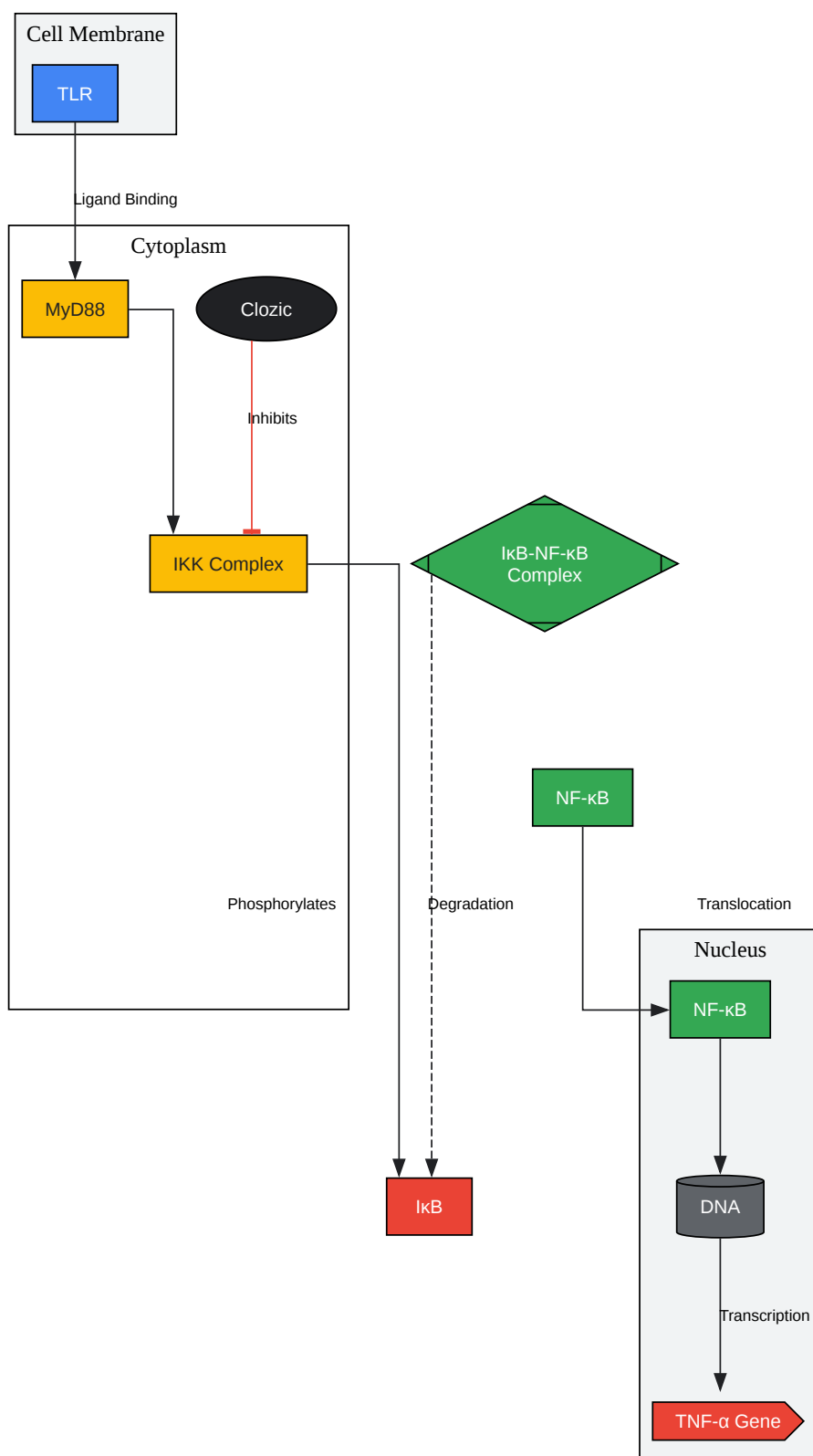
Compound	Target Pathway	Cell Type	IC50 (nM) for TNF- α Inhibition	Cytotoxicity (CC50, μ M)	Selectivity Index (CC50/IC50)
Clozic	NF- κ B	Human Macrophages	15	>100	>6667
Comparator A (Immunosuppressant)	Calcineurin	Human T-cells	10	50	5000

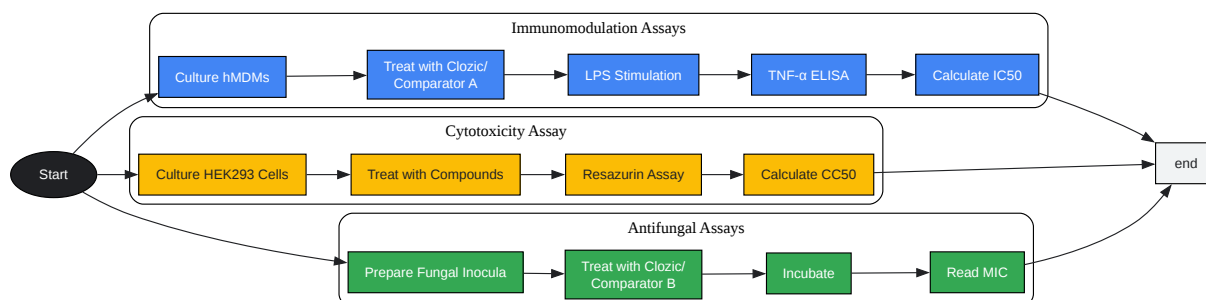
Table 2: Antifungal Activity Spectrum

Compound	Mechanism of Action	Candida albicans MIC (μ g/mL)	Aspergillus fumigatus MIC (μ g/mL)
Clozic	Disruption of Fungal Cell Membrane Integrity	2	4
Comparator B (Antifungal)	Ergosterol Synthesis Inhibition	1	2

Signaling Pathway and Mechanism of Action

Clozic exerts its immunomodulatory effects by targeting the downstream signaling of Toll-like receptors (TLRs), leading to a reduction in the activation of the NF- κ B transcription factor and subsequent production of pro-inflammatory cytokines like TNF- α .[\[1\]](#)





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References

- 1. Phagocytosed Clofazimine Biocrystals can Modulate Innate Immune Signaling by Inhibiting TNFα and Boosting IL-1RA Secretion - PMC [pmc.ncbi.nlm.nih.gov]
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